

Application Notes and Protocols for Preparing BAY-1797 Stock Solutions

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Compound of Interest

Compound Name: BAY-1797

Cat. No.: B10790249

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Introduction

BAY-1797 is a potent and selective antagonist of the P2X4 receptor, a ligand-gated ion channel involved in inflammatory and immune processes.^[1] It demonstrates anti-inflammatory and anti-nociceptive effects in rodent models, making it a valuable chemical probe for in vivo and in vitro studies.^{[1][2][3]} Proper preparation of stock solutions is critical for ensuring experimental accuracy and reproducibility. This document provides detailed protocols for the solubilization, storage, and handling of **BAY-1797** for research applications.

Chemical and Physical Properties

A summary of the key properties of **BAY-1797** is presented below. This data is essential for accurate calculation of molar concentrations and for understanding the compound's solubility characteristics.

Property	Value
Molecular Weight	416.88 g/mol [4]
Molecular Formula	C ₂₀ H ₁₇ ClN ₂ O ₄ S[4]
CAS Number	2055602-83-8[4]
Appearance	White to beige powder
Purity	≥98% (HPLC)
Solubility (Max Conc.)	DMSO: up to 100 mM[4] (or 250 mg/mL[5]) Ethanol: up to 100 mM[4]
Storage (Solid)	-20°C for up to 3 years[5]
Storage (In Solvent)	-80°C for up to 2 years; -20°C for up to 1 year[2] [5]

Experimental Protocols

I. Materials Required

- **BAY-1797** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- 100% Ethanol
- Sterile, nuclease-free polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (recommended)
- Pipettes and sterile filter tips

II. Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO, which is the recommended solvent for achieving high solubility.

Calculations: To prepare a 10 mM stock solution, the required mass of **BAY-1797** can be calculated using its molecular weight (416.88 g/mol).

- $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 0.41688 \text{ mg/mL}$

For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.17 mg of **BAY-1797**.

Step-by-Step Procedure:

- **Weighing:** Carefully weigh the calculated amount of **BAY-1797** powder using a calibrated analytical balance. It is advisable to weigh slightly more than needed and adjust the solvent volume accordingly for precise concentration.
- **Solubilization:** Add the appropriate volume of high-quality, anhydrous DMSO. Due to the hygroscopic nature of DMSO, which can affect solubility, using a newly opened bottle is strongly recommended.[\[2\]](#)
- **Mixing:** Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (If Necessary):** If the solution is not completely clear, place it in an ultrasonic bath for 5-10 minutes.[\[2\]](#)[\[5\]](#) This can aid in dissolving the compound fully.
- **Aliquotting:** Once the solution is clear, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 2 years) or at -20°C for shorter-term use (up to 1 year).[\[2\]](#)[\[5\]](#)

III. Preparation of Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration primary stock solution with the appropriate cell culture medium or experimental

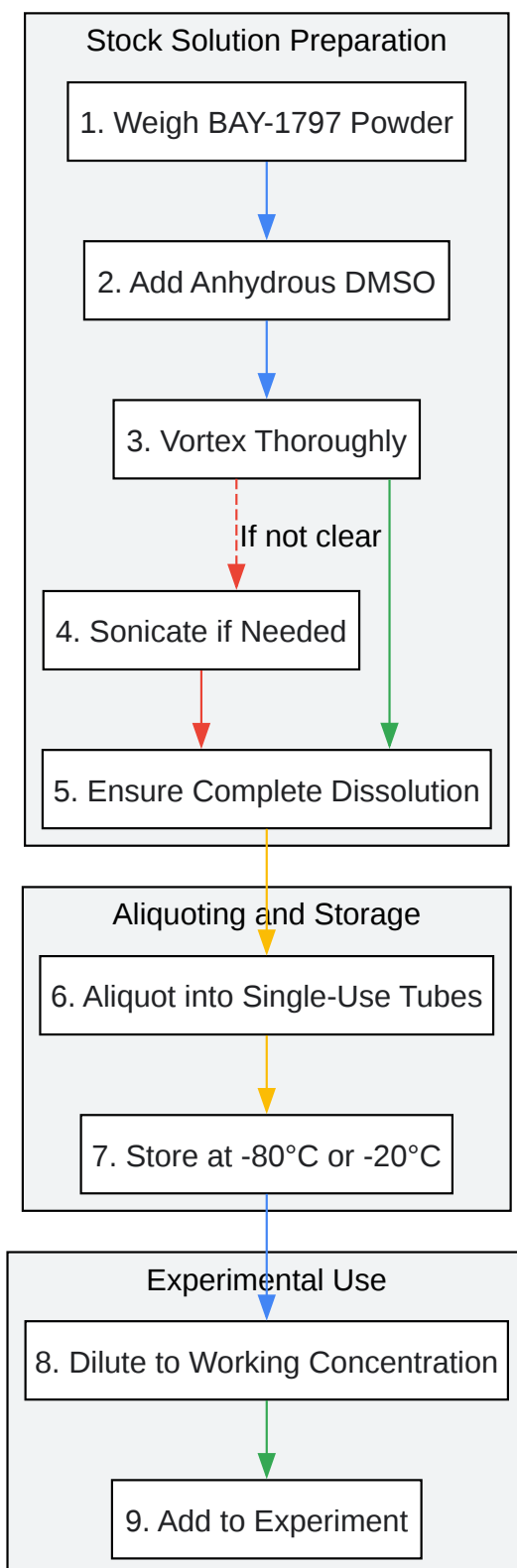
buffer.

Important Considerations:

- The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects.
- When diluting, add the stock solution to the buffer/medium and mix immediately to prevent precipitation of the compound.

Visualization of Experimental Workflow

The following diagram illustrates the standard workflow for preparing **BAY-1797** stock solutions.



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Caption: Workflow for preparing **BAY-1797** stock solutions.

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